

Technical Support Center: Y6-Based Organic Solar Cells

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Compound of Interest

Compound Name: **BTPTT-4F**

Cat. No.: **B8196175**

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Welcome to the technical support center for Y6-based organic solar cells. This resource is designed to assist researchers, scientists, and professionals in troubleshooting common issues encountered during the fabrication, characterization, and stability testing of these devices.

Frequently Asked Questions (FAQs)

Q1: What are the primary degradation mechanisms observed in Y6-based solar cells?

A1: Y6-based organic solar cells primarily degrade through three main pathways: photodegradation, thermal degradation, and morphological instability. Photodegradation is often initiated by exposure to light, particularly the UV portion of the spectrum, and can lead to chemical changes in the active layer materials.^[1] Thermal degradation occurs when the device is exposed to elevated temperatures, causing changes in the film's morphology and integrity.^[2] ^[3]^[4] Morphological instability refers to changes in the nanostructure of the bulk heterojunction (BHJ) blend over time, even under operational conditions, leading to decreased performance.^[2]^[5]

Q2: My device's power conversion efficiency (PCE) is dropping rapidly under illumination. What is the likely cause?

A2: A rapid drop in PCE under illumination, often referred to as "burn-in" degradation, is a common issue. In PM6:Y6 based solar cells, this is frequently attributed to the photodegradation of the donor polymer, PM6, rather than the Y6 acceptor.^[1] This process is particularly accelerated by UV light.^[1] The degradation of PM6 can lead to the formation of trap

states, which hinder charge transport and increase non-radiative recombination, resulting in a significant decrease in open-circuit voltage (VOC) and fill factor (FF).[\[1\]\[6\]](#)

Q3: I'm observing a significant decrease in the open-circuit voltage (VOC) and fill factor (FF) of my devices after thermal annealing. What could be the reason?

A3: The decrease in VOC and FF after thermal stress is a well-documented degradation mode in Y6-based solar cells.[\[3\]\[4\]\[7\]](#) This is primarily due to thermally induced morphological changes in the active layer.[\[2\]\[5\]](#) At elevated temperatures, the Y6 acceptor molecules can aggregate and crystallize, leading to large-scale phase separation.[\[2\]\[5\]](#) This disrupts the optimal bulk heterojunction morphology, impairing charge transport and extraction, which in turn reduces the FF.[\[7\]](#) The VOC loss can be attributed to changes in the molecular orientation of the donor polymer and an increase in non-radiative recombination.[\[7\]](#)

Q4: Can the interfaces between the active layer and the transport layers affect the stability of my Y6-based solar cell?

A4: Yes, interfacial stability is crucial for the overall device lifetime. Detrimental chemical reactions can occur at the interface between the PM6:Y6 active layer and the hole transport layer (HTL), such as MoO₃, especially under thermal stress.[\[8\]](#) These reactions can lead to increased interfacial charge recombination, contributing to performance degradation.[\[8\]](#) Proper interface engineering, such as inserting a thin blocking layer, can help mitigate these issues and improve thermal stability.[\[8\]](#)

Troubleshooting Guides

Issue 1: Rapid PCE Decay Under Illumination

Symptoms:

- Significant drop in PCE, VOC, and FF within the first few hours of light soaking.
- Minimal change in the short-circuit current (JSC).[\[1\]](#)

Possible Causes:

- Photodegradation of the PM6 donor polymer: This is the most likely cause, especially under UV-containing light sources.[\[1\]](#)

- Photo-oxidation: If the device is not properly encapsulated, the presence of oxygen and moisture can accelerate photodegradation.

Troubleshooting Steps & Experimental Protocols:

- UV-Vis Absorption Spectroscopy:
 - Protocol: Measure the absorption spectra of the PM6:Y6 film before and after light exposure. A decrease in the absorption peaks corresponding to PM6 would indicate its degradation.
 - Expected Result: The absorption spectrum of the aged film will show a reduction in the intensity of the PM6 absorption band.
- Filtered Illumination Experiment:
 - Protocol: Test the device stability under illumination with different long-pass filters to exclude the UV and high-energy visible light.
 - Expected Result: The device will exhibit significantly better stability when high-energy photons are filtered out, confirming the role of UV light in the degradation.[1]
- Encapsulation:
 - Protocol: Ensure your devices are properly encapsulated to prevent exposure to ambient air and humidity during testing.

Issue 2: Performance Degradation After Thermal Stress

Symptoms:

- Decrease in VOC and FF after annealing the device at elevated temperatures (e.g., above 85°C).
- Possible changes in the JSC depending on the severity of the morphological changes.

Possible Causes:

- Morphological Instability: Crystallization and aggregation of Y6 molecules leading to phase separation.[2][5]
- Interfacial Reactions: Degradation at the interface between the active layer and charge transport layers.[8]

Troubleshooting Steps & Experimental Protocols:

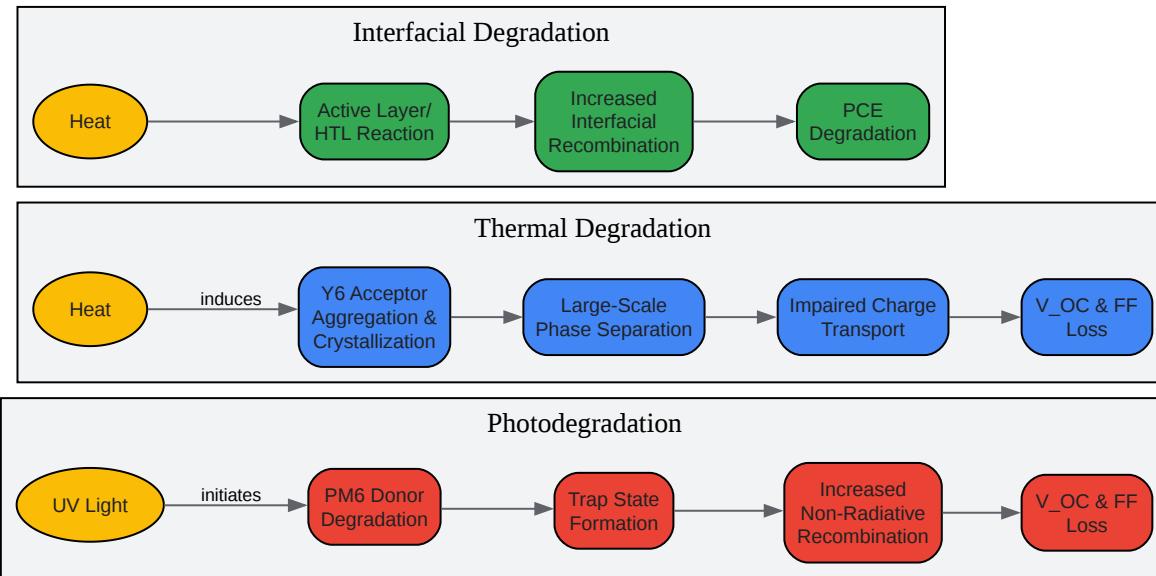
- Atomic Force Microscopy (AFM):
 - Protocol: Image the surface morphology of the PM6:Y6 film before and after thermal annealing.
 - Expected Result: AFM images of the annealed film may reveal larger domain sizes and increased surface roughness, indicative of Y6 aggregation.[5]
- Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS):
 - Protocol: Perform GIWAXS measurements on the active layer films before and after annealing.
 - Expected Result: An increase in the intensity and a narrowing of the diffraction peaks corresponding to Y6 would confirm its increased crystallinity upon heating.
- Transient Photocurrent (TPC) and Photovoltage (TPV) Measurements:
 - Protocol: Measure the charge carrier mobility and lifetime before and after thermal stress.
 - Expected Result: A decrease in charge carrier mobility and lifetime in the aged device would suggest that the morphological changes are leading to increased charge recombination and trapping.[3]

Quantitative Data Summary

Degradation Stressor	Parameter	Initial Value	Value After Stress	% Change	Reference
Photodegradation					
1-hour burn-in (N2 atm)	PCE	15.7%	Not specified	Significant loss	[1]
VOC	0.852 V	Not specified	Significant loss	[1]	
FF	71.8%	Not specified	Significant loss	[1]	
JSC	25.7 mA/cm ²	Nearly unaffected	~0%	[1]	
Thermal Degradation					
Annealing at 140°C	PCE	Normalized to 1	~0.4	-60%	[7]
VOC	Normalized to 1	~0.8	-20%	[7]	
FF	Normalized to 1	~0.5	-50%	[7]	
JSC	Normalized to 1	~1.0	0%	[7]	
Annealing at 150°C (no C60)	PCE	15.31%	13.61%	-11%	[8]
Annealing at 150°C (with C60)	PCE	15.43%	14.31%	-7%	[8]

Visualizations

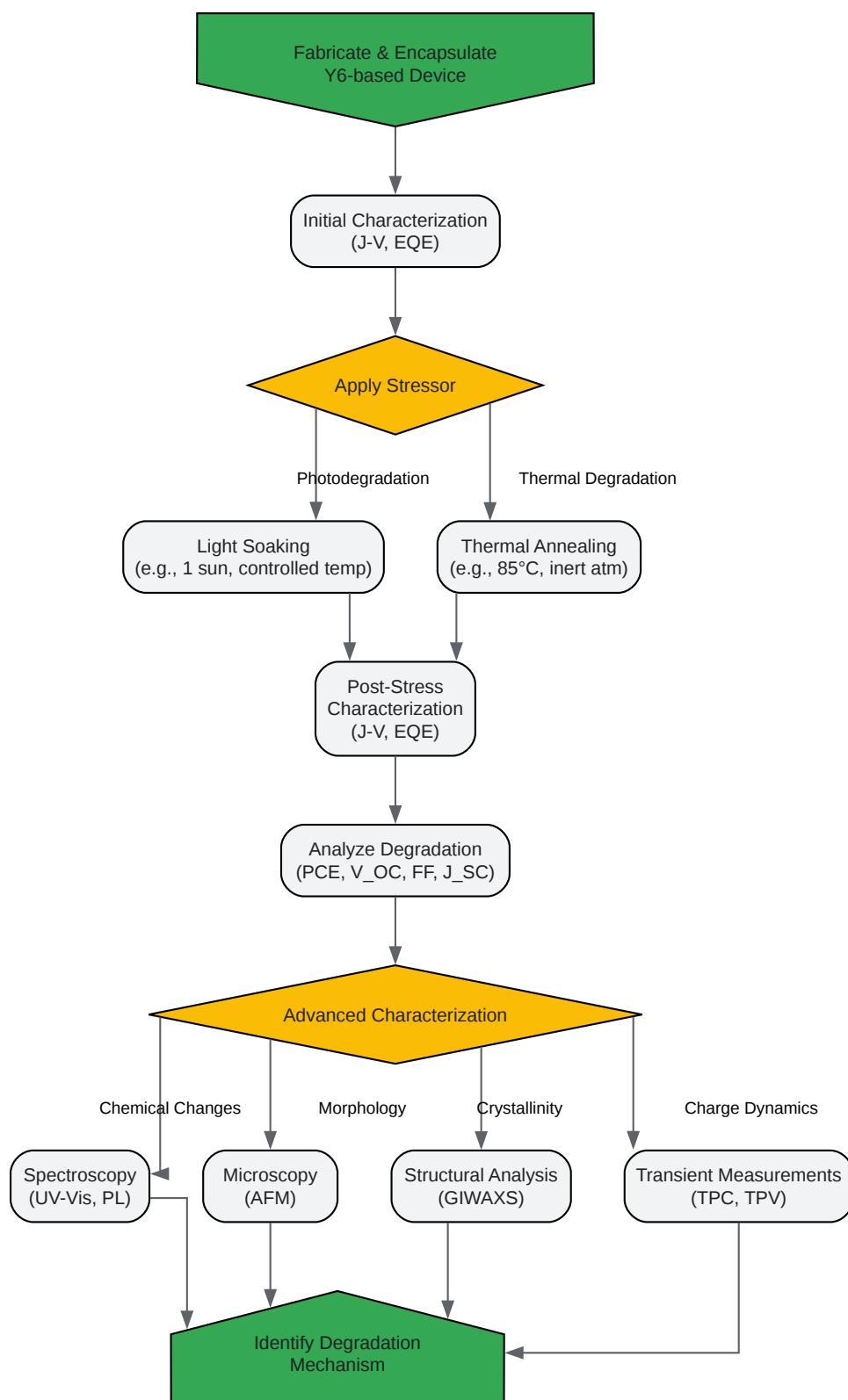
Degradation Pathways



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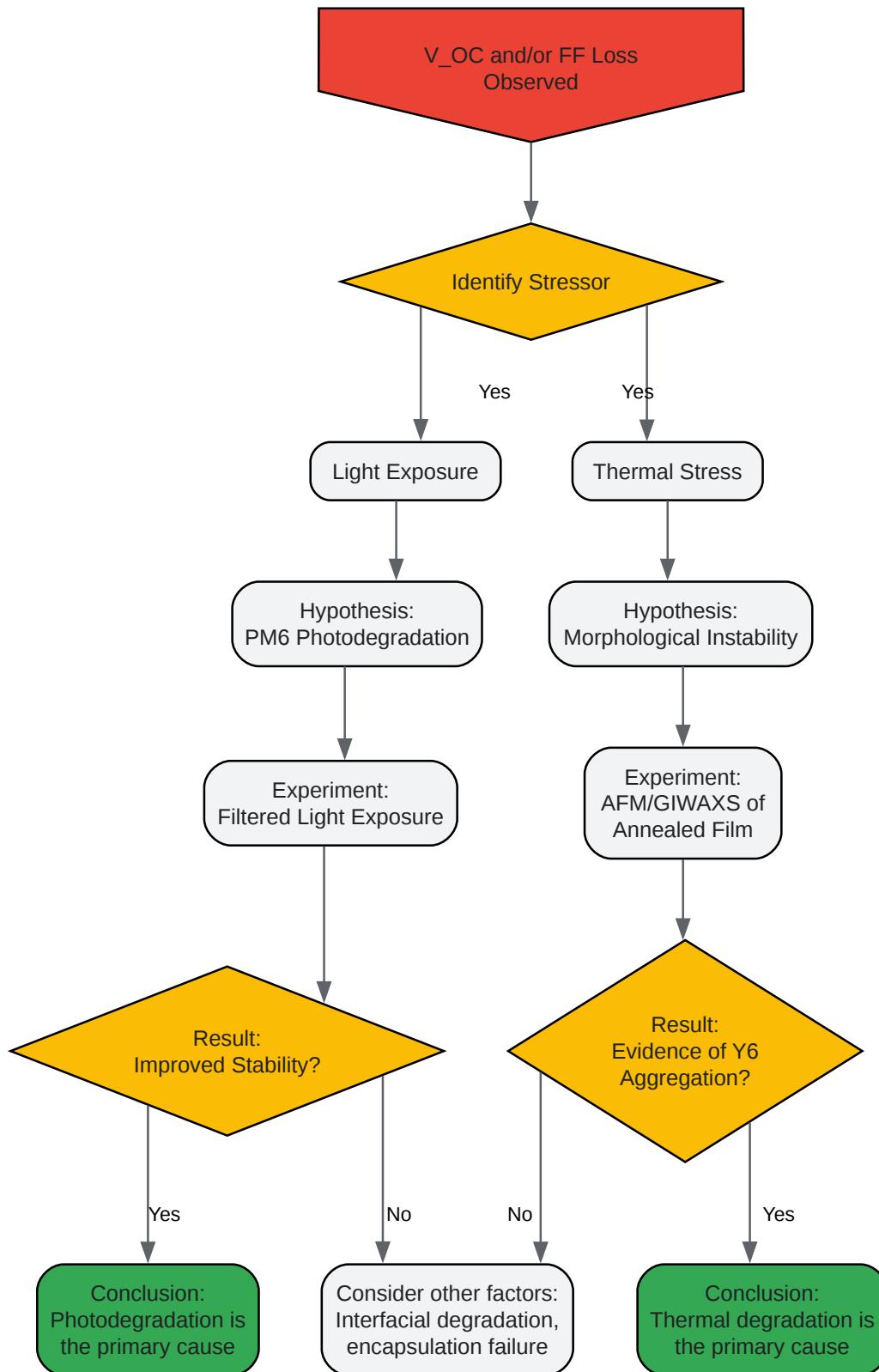
Caption: Key degradation pathways in Y6-based solar cells.

Experimental Workflow for Stability Testing

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Caption: Workflow for diagnosing degradation in Y6-based solar cells.

Logical Relationship for Troubleshooting VOC and FF Loss



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Caption: Troubleshooting logic for VOC and FF degradation.

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